

# 3-Methoxy-5-nitrobenzotrifluoride safety and handling precautions

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## Compound of Interest

Compound Name: 3-Methoxy-5-nitrobenzotrifluoride

Cat. No.: B1297831

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An In-depth Technical Guide to the Safety and Handling of **3-Methoxy-5-nitrobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **3-Methoxy-5-nitrobenzotrifluoride** (CAS No. 328-79-0). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary protocols for safe use in a laboratory and drug development setting.

## Hazard Identification and Classification

**3-Methoxy-5-nitrobenzotrifluoride** is classified as a hazardous substance. Exposure can cause irritation to the skin, eyes, and respiratory system.<sup>[1]</sup> It is crucial to understand its specific classifications to handle it appropriately.

Table 1: GHS Hazard Classification

Classification	Code	Description	Citations
Skin Irritation	H315	Causes skin irritation	[1]
Serious Eye Irritation	H319	Causes serious eye irritation	[1]
Specific target organ toxicity (single exposure)	H335	May cause respiratory irritation	[1]

| Skin Corrosion/Damage (Alternative) | H314 | Causes severe skin burns and eye damage |[2]  
|

Table 2: NFPA and HMIS Ratings

Rating System	Health Hazard	Flammability	Instability/Reactivity	Citations
NFPA	3	1	0	[3]

| HMIS III | 2 | 1 | 0 |[3] |

- NFPA Health Hazard (3): Short exposure could cause serious temporary or residual injury even with prompt medical attention.[3]
- HMIS Health Hazard (2): Temporary or minor injury may occur.[3]

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 3: Physical and Chemical Data

Property	Value	Citations
CAS Number	328-79-0	[1][4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>3</sub> NO <sub>3</sub>	[1][2][4]
Molecular Weight	221.13 - 221.14 g/mol	[2][4]
Appearance	Solid	[5]
Melting Point	35 - 38 °C	[2][4]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Solubility in Water	Expected to be insoluble	[5]

| Solubility in Organic Solvents | Soluble in common organic solvents (e.g., dichloromethane, chloroform) |[5] |

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure risk.

### Handling

- Ventilation: Always use this compound in a well-ventilated area, such as a chemical fume hood.[1][6] Ensure that the work station has good ventilation.[7]
- Avoid Contact: Do not breathe dust, fumes, mist, spray, or vapors.[1][7] Avoid contact with skin, eyes, and clothing.[6][8]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1][7] Wash hands and face thoroughly after handling.[7][8][9]
- Equipment: Use explosion-proof equipment where necessary.[1] Take precautionary measures against static discharge.

### Storage

- Container: Keep the container tightly closed when not in use.[1][6][8]

- Location: Store in a cool, dry, and well-ventilated area.[5][6][7][8]
- Incompatibilities: Keep away from heat, sparks, and flames.[1][10] Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[1][5][10]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical for preventing exposure.

### Engineering Controls

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower in the immediate vicinity of potential exposure.[1][6]
- Use a local exhaust ventilation system to keep airborne concentrations low.[9]

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses.[1] A face shield may be required where there is a splash hazard.[1][11]
- Skin Protection:
  - Gloves: Wear suitable protective gloves.[1][6][9] Disposable nitrile gloves can provide short-term protection against a range of chemicals.[11] Always inspect gloves prior to use and use proper glove removal technique.
  - Body Protection: Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[1][10]
- Respiratory Protection: If ventilation is inadequate, wear respiratory protection.[1][10] An organic vapor cartridge with a particulate filter (e.g., OV/P100) may be appropriate, but a supplied-air respirator is required for higher concentrations or emergencies.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. Seek medical advice immediately in case of an accident or if you feel unwell.<sup>[1]</sup>

Table 4: First Aid Protocols

Exposure Route	Protocol	Citations
Inhalation	<b>Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Get medical attention.</b>	<sup>[1]</sup> <sup>[6]</sup>
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Get medical advice/attention.	<sup>[1]</sup> <sup>[6]</sup>
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.	<sup>[1]</sup> <sup>[6]</sup>

| Ingestion | Do NOT induce vomiting. Rinse mouth out with water. Never give anything by mouth to an unconscious person. Get medical advice/attention. <sup>[1]</sup><sup>[6]</sup> |

## Accidental Release and Firefighting Procedures

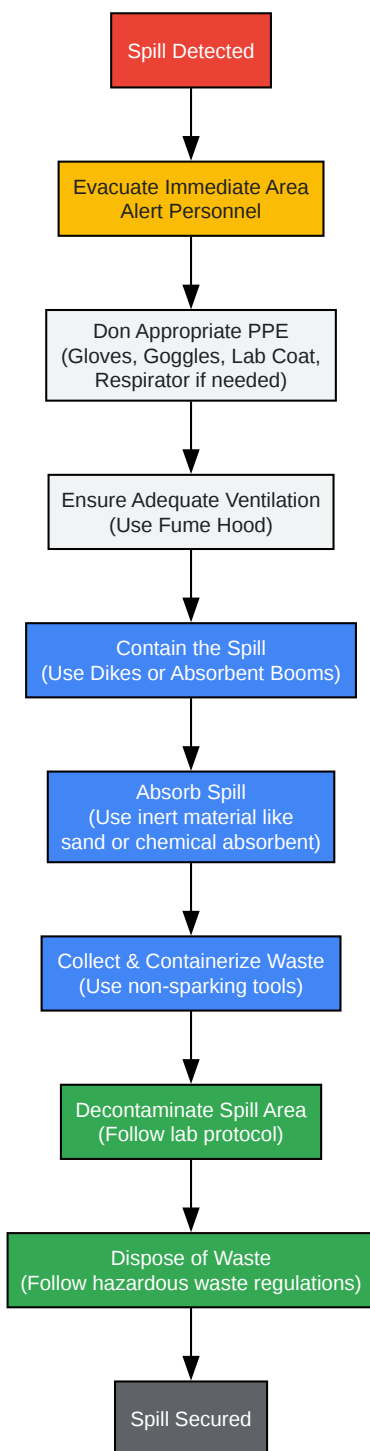
Proper procedures must be followed to contain spills and manage fires safely.

### Accidental Release Measures

In case of a spill, evacuate unnecessary personnel and ensure adequate ventilation.<sup>[1]</sup> Do not handle the spill without suitable protective equipment.<sup>[1]</sup>

- Containment: Stop the leak if it is safe to do so. Dike the area to contain the spill.<sup>[1]</sup>
- Clean-up: For small spills, use a dry chemical absorbent. For large spills, use a pump or vacuum, followed by a dry chemical absorbent.<sup>[1]</sup> Use non-sparking, explosion-proof equipment.<sup>[1]</sup> Sweep or shovel the material into an appropriate container for disposal.<sup>[1]</sup>
- Environmental Precautions: Avoid release to the environment. Notify authorities if the product enters sewers or public waters.<sup>[1]</sup>

## Accidental Spill Response Workflow



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Caption: Workflow for handling an accidental spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1]
- Special Hazards: Thermal decomposition can generate toxic gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[1]
- Firefighter Protection: In case of a fire, evacuate the area.[1] Firefighters should wear gas-tight, chemically protective clothing in combination with a self-contained breathing apparatus (SCBA).[1]

## Toxicological and Ecological Information

### Toxicological Information

- Acute Toxicity: Not classified for acute toxicity based on available data.[1] However, some sources describe related compounds as harmful or toxic if swallowed, in contact with skin, or if inhaled.[9]
- Primary Effects: The primary known effects are skin irritation, serious eye irritation, and respiratory tract irritation.[1]
- Chronic Effects: No data is available on carcinogenicity, germ cell mutagenicity, or reproductive toxicity.[1]

### Ecological Information

- No specific ecological toxicity data is available for **3-Methoxy-5-nitrobenzotrifluoride**. [1] It is advised to avoid release into the environment.[1]

### Disposal Considerations

- Dispose of contents and containers in accordance with licensed collector's sorting instructions and local, regional, and national regulations.[1]
- It may be possible to remove the substance to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]



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